

Enantioselective Synthesis of (S)-3-Methylheptanoic Acid: A Detailed Methodological Overview

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Compound of Interest

Compound Name: 3-Methylheptanoic acid

Cat. No.: B1309145

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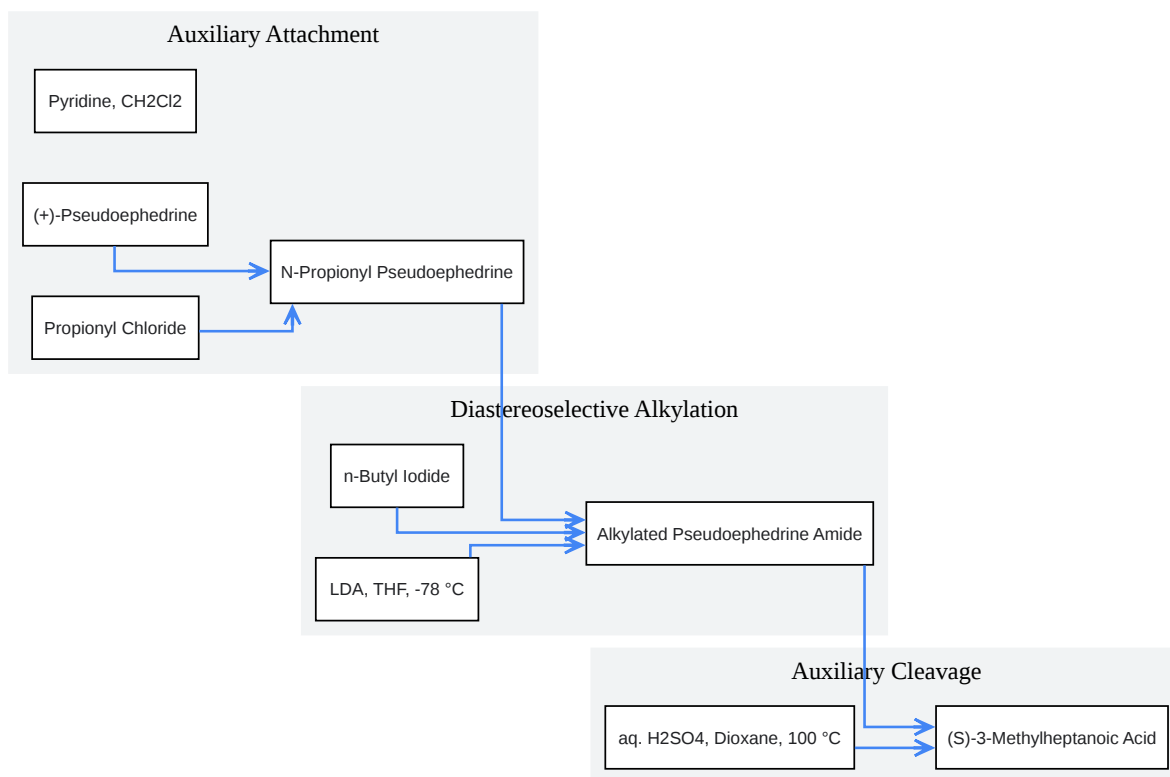
Introduction

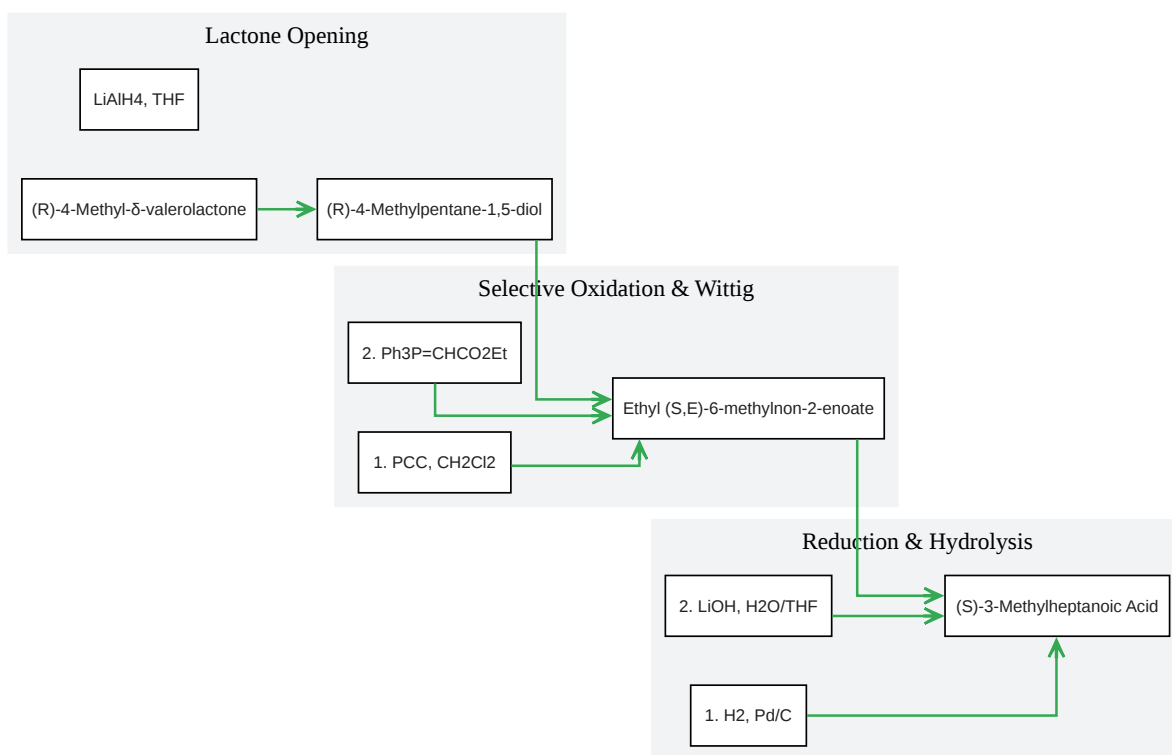
(S)-**3-Methylheptanoic acid** is a chiral carboxylic acid that serves as a valuable building block in the synthesis of various biologically active molecules and natural products. Its specific stereochemistry is often crucial for the desired biological activity, making its enantioselective synthesis a topic of significant interest for researchers in organic chemistry, medicinal chemistry, and drug development. This document provides detailed application notes and protocols for several key methodologies developed for the enantioselective synthesis of (S)-**3-Methylheptanoic acid**. The methods covered include the use of chiral auxiliaries, synthesis from chiral precursors, and enzymatic resolution.

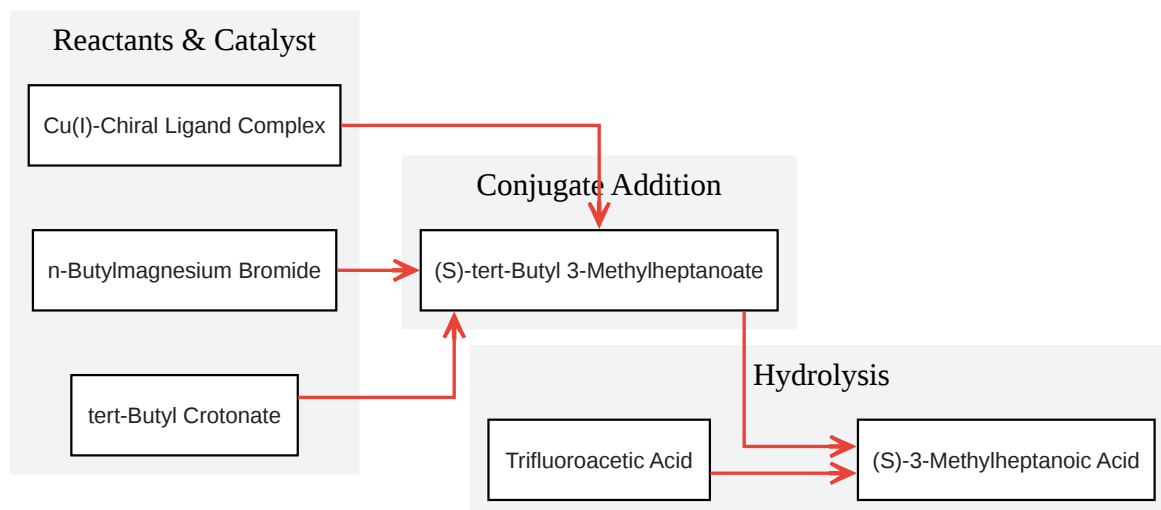
Method 1: Asymmetric Alkylation using a Pseudoephedrine Chiral Auxiliary

This method relies on the temporary incorporation of a chiral auxiliary, (+)-pseudoephedrine, to direct the stereoselective alkylation of a propionamide derivative. The chiral auxiliary is subsequently removed to yield the desired enantiomerically enriched carboxylic acid. This approach offers high diastereoselectivity and reliable access to the target molecule.^{[1][2]}

Logical Workflow







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References

- 1. Asymmetric synthesis of four diastereomers of 3-hydroxy-2,4,6-trimethylheptanoic acid: proof of configurational assignment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [PDF] Use of Pseudoephedrine as a Practical Chiral Auxiliary for Asymmetric Synthesis | Semantic Scholar [semanticscholar.org]
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